

Cross-talk Between flg22 Signaling and Other Hormone Pathways: A Comparative Guide

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Compound of Interest

Compound Name: *Flagellin 22*

Cat. No.: *B612679*

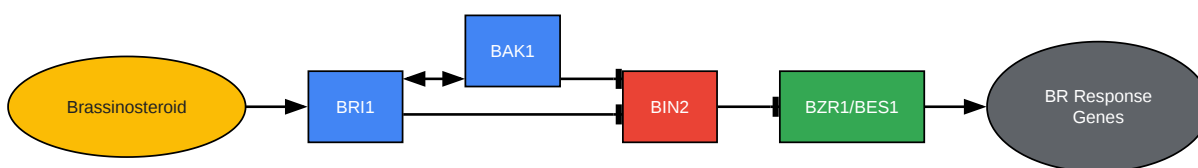
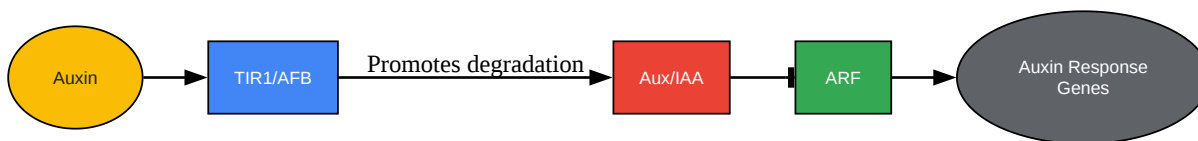
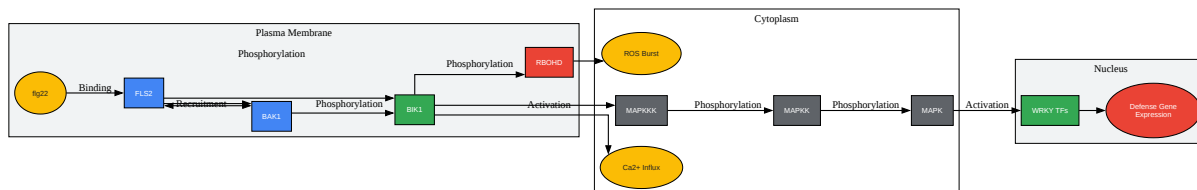
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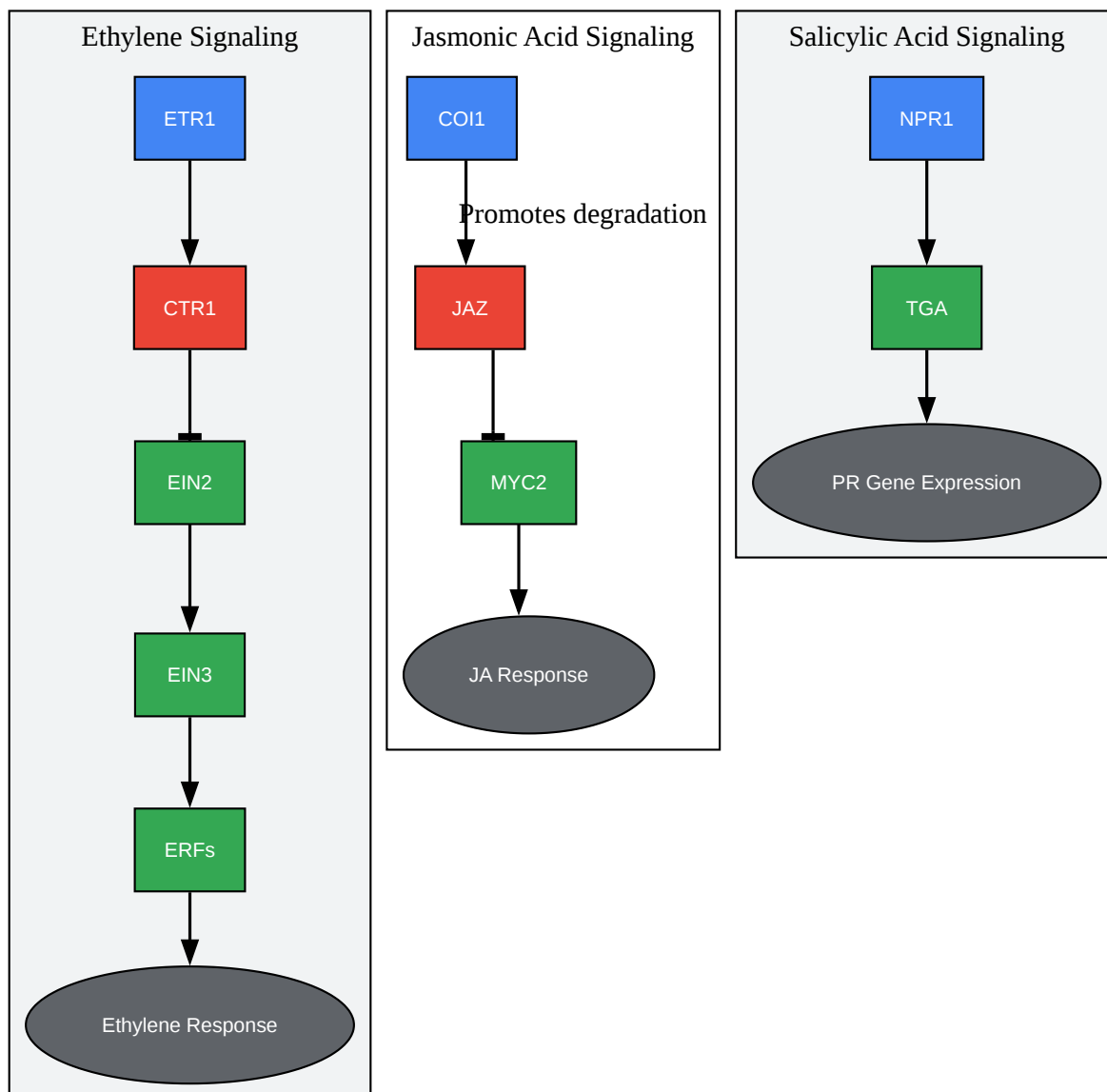
For Researchers, Scientists, and Drug Development Professionals

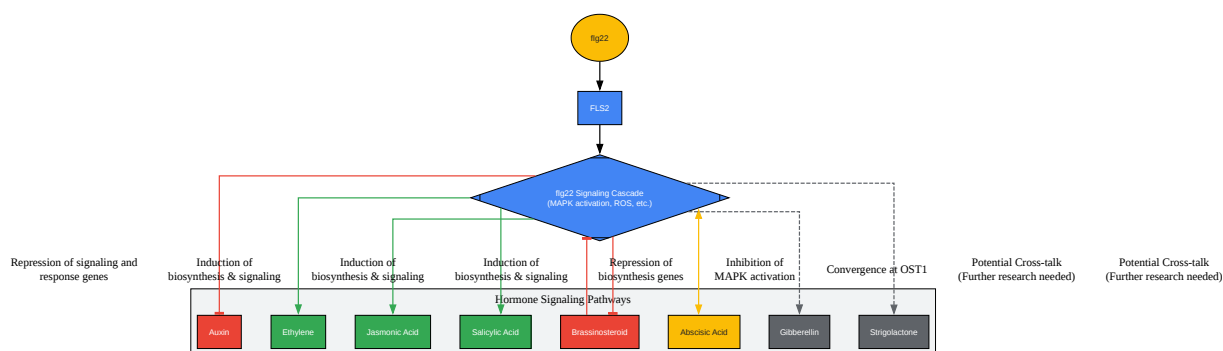
This guide provides an objective comparison of the intricate cross-talk between the flagellin-derived peptide flg22 signaling pathway, a key elicitor of Pattern-Triggered Immunity (PTI) in plants, and various phytohormone signaling pathways. The information is compiled from experimental data to offer a comprehensive resource for understanding the complex regulatory networks that govern plant growth, development, and immunity.

Overview of flg22 Signaling

The bacterial peptide flg22 is recognized by the leucine-rich repeat receptor kinase (LRR-RK) FLAGELLIN-SENSING 2 (FLS2). This recognition initiates a signaling cascade involving the recruitment of the co-receptor BRI1-ASSOCIATED KINASE 1 (BAK1), activation of receptor-like cytoplasmic kinases (RLCKs) such as BIK1, and the triggering of downstream responses. These responses include the production of reactive oxygen species (ROS), activation of mitogen-activated protein kinase (MAPK) cascades, and extensive transcriptional reprogramming, ultimately leading to enhanced resistance against pathogens.







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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com